

An In-Depth Technical Guide to 3-Methylpicolinamide for Advanced Research

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Compound of Interest

Compound Name: 3-Methylpicolinamide

CAS No.: 937648-82-3

Cat. No.: B1317356

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Foreword: In the landscape of contemporary medicinal chemistry and drug development, the pyridine scaffold remains a cornerstone for the design of novel therapeutic agents. Among the vast array of pyridine derivatives, **3-Methylpicolinamide** emerges as a compound of significant interest, offering a versatile platform for structural modification and exploration of biological activity. This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the physicochemical properties, synthesis, analytical methodologies, and potential research applications of **3-Methylpicolinamide**. By synthesizing established data with field-proven insights, this document aims to empower researchers to unlock the full potential of this intriguing molecule.

Core Physicochemical Properties of 3-Methylpicolinamide

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. While extensive experimental data for **3-Methylpicolinamide** is not widely published, we can compile its known characteristics and provide reliable theoretical predictions for key parameters.

Table 1: Summary of Physicochemical Properties for **3-Methylpicolinamide**

Property	Value	Source/Method
Molecular Formula	C ₇ H ₈ N ₂ O	[1]
Molecular Weight	136.15 g/mol	[1]
CAS Number	937648-82-3	[1]
Appearance	White to off-white solid (Predicted)	General knowledge of similar compounds
Melting Point	No data available	[2]
Boiling Point	No data available	[2]
Solubility	Predicted to be soluble in polar organic solvents such as methanol, ethanol, and DMSO. Limited solubility in water is anticipated.	Theoretical consideration based on structure
Predicted logP	~1.0 - 1.5	Computational prediction
Predicted pKa	~3-4 (pyridine nitrogen)	Computational prediction

Note: The predicted logP and pKa values are estimations based on computational models and the properties of structurally related compounds. Experimental verification is highly recommended.

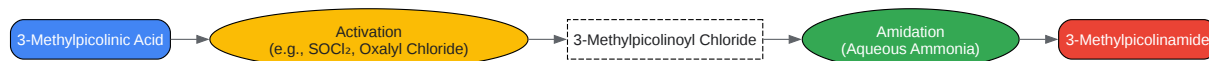
Synthesis of 3-Methylpicolinamide: A Proposed Protocol

While a specific, detailed synthesis protocol for **3-Methylpicolinamide** is not readily available in peer-reviewed literature, a robust and efficient synthetic route can be proposed based on established methodologies for the synthesis of substituted picolinamides.[3] The following protocol outlines a logical and experimentally sound approach starting from commercially available 3-methylpicolinic acid.

Two-Step Synthetic Pathway

The proposed synthesis involves a two-step process:

- Activation of the Carboxylic Acid: Conversion of 3-methylpicolinic acid to a more reactive intermediate, such as an acid chloride or an activated ester.
- Amidation: Reaction of the activated intermediate with ammonia to form the desired **3-Methylpicolinamide**.



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*Proposed two-step synthesis of **3-Methylpicolinamide**.*

Detailed Experimental Protocol

Step 1: Synthesis of 3-Methylpicolinoyl Chloride

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-methylpicolinic acid (1.0 eq).
- Under an inert atmosphere (e.g., nitrogen or argon), add thionyl chloride (SOCl₂) (1.5 eq) dropwise at 0 °C.
- Allow the reaction mixture to warm to room temperature and then heat to reflux for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, remove the excess thionyl chloride under reduced pressure to obtain the crude 3-methylpicolinoyl chloride, which can be used in the next step without further purification.

Step 2: Synthesis of **3-Methylpicolinamide**

- Cool the crude 3-methylpicolinoyl chloride in an ice bath.

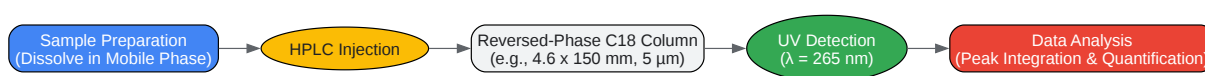
- Slowly add a concentrated aqueous solution of ammonia (excess) to the flask with vigorous stirring.
- Continue stirring at room temperature for 1-2 hours.
- The crude product will precipitate out of the solution. Collect the solid by filtration and wash with cold water.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to yield pure **3-Methylpicolinamide**.

Self-Validation: The identity and purity of the synthesized **3-Methylpicolinamide** should be confirmed using standard analytical techniques as described in the following section.

Analytical Methodologies for Characterization

Robust analytical methods are crucial for ensuring the quality and integrity of research compounds. Based on the analysis of structurally similar pyridinecarboxamides, a reliable High-Performance Liquid Chromatography (HPLC) method coupled with UV detection is proposed for the characterization of **3-Methylpicolinamide**.^{[4][5]}

Proposed HPLC-UV Method



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*Workflow for the HPLC-UV analysis of **3-Methylpicolinamide**.*

Table 2: Proposed HPLC-UV Method Parameters

Parameter	Recommended Condition	Rationale
Column	Reversed-phase C18 (e.g., 4.6 x 150 mm, 5 µm)	Provides good retention and separation for moderately polar aromatic compounds.
Mobile Phase	Acetonitrile:Water with 0.1% Formic Acid (Gradient elution)	A versatile mobile phase for pyridine derivatives, with formic acid improving peak shape.
Flow Rate	1.0 mL/min	A standard flow rate for analytical HPLC.
Injection Volume	10 µL	A typical injection volume for analytical HPLC.
Column Temperature	30 °C	Ensures reproducible retention times.
UV Detection Wavelength	265 nm	Pyridine derivatives typically exhibit strong absorbance in this region.

Spectroscopic Characterization

In addition to chromatographic analysis, spectroscopic methods are indispensable for structural elucidation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR will provide detailed information about the chemical structure, including the position of the methyl group and the conformation of the amide moiety.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) will confirm the molecular weight and elemental composition of the synthesized compound.

Research Applications and Biological Potential

The picolinamide scaffold is a privileged structure in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities. Research into N-substituted

picolinamides has revealed their potential as potent anticancer agents.[\[6\]](#)[\[7\]](#)

Anticancer Research

Several studies have demonstrated that picolinamide derivatives can act as inhibitors of key signaling pathways involved in cancer progression. For instance, certain derivatives have shown potent inhibitory activity against Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2), a critical mediator of tumor angiogenesis.[\[6\]](#) By inhibiting VEGFR-2, these compounds can potentially disrupt the blood supply to tumors, thereby impeding their growth and metastasis.

Furthermore, other picolinamide-based compounds have been identified as inhibitors of various kinases implicated in cancer, highlighting the broad potential of this chemical class in oncology research.[\[7\]](#)

Scaffold for Library Synthesis

3-Methylpicolinamide serves as an excellent starting material for the synthesis of compound libraries for high-throughput screening. The amide nitrogen can be functionalized with a wide variety of substituents to explore the structure-activity relationships (SAR) for different biological targets.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **3-Methylpicolinamide**.

GHS Hazard Statements (from Safety Data Sheet):[\[2\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Safety Precautions:[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[8][9][10][11][12]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[10][11]
- Handling: Avoid inhalation of dust and contact with skin and eyes. Do not eat, drink, or smoke when handling the compound.[9][12]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.[10][12]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

3-Methylpicolinamide represents a promising and versatile molecule for researchers in drug discovery and medicinal chemistry. While some of its fundamental physicochemical properties await full experimental characterization, this technical guide provides a solid foundation for its synthesis, analysis, and exploration in various research contexts. The insights into its potential as a scaffold for novel anticancer agents underscore the importance of continued investigation into this and related picolinamide derivatives. By adhering to the proposed methodologies and safety guidelines, researchers can confidently and effectively incorporate **3-Methylpicolinamide** into their research endeavors.

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